

Comprehensive Safety and Handling Guide for N-formylvarenicline

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Compound of Interest

Compound Name: **N-formylvarenicline**

Cat. No.: **B023991**

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This guide provides essential safety protocols and logistical information for the handling and disposal of **N-formylvarenicline**, a metabolite and impurity of Varenicline.^{[1][2]} The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Hazard Identification and Physicochemical Properties

N-formylvarenicline is a pharmaceutical-related compound with unknown potency.^[3] It is considered harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^[4] Therefore, handling requires stringent safety measures.

Physicochemical Data

Property	Value	Source
Molecular Formula	C14H13N3O	[1] [3]
Molecular Weight	239.3 g/mol	[5]
Appearance	Pale Red to Pink Solid	[1]
Melting Point	203-205°C	[1]
Boiling Point	482.3 ± 45.0 °C (Predicted)	[1]
Density	1.399 ± 0.06 g/cm3 (Predicted)	[1]
Storage Temperature	Refrigerator	[1]

Personal Protective Equipment (PPE)

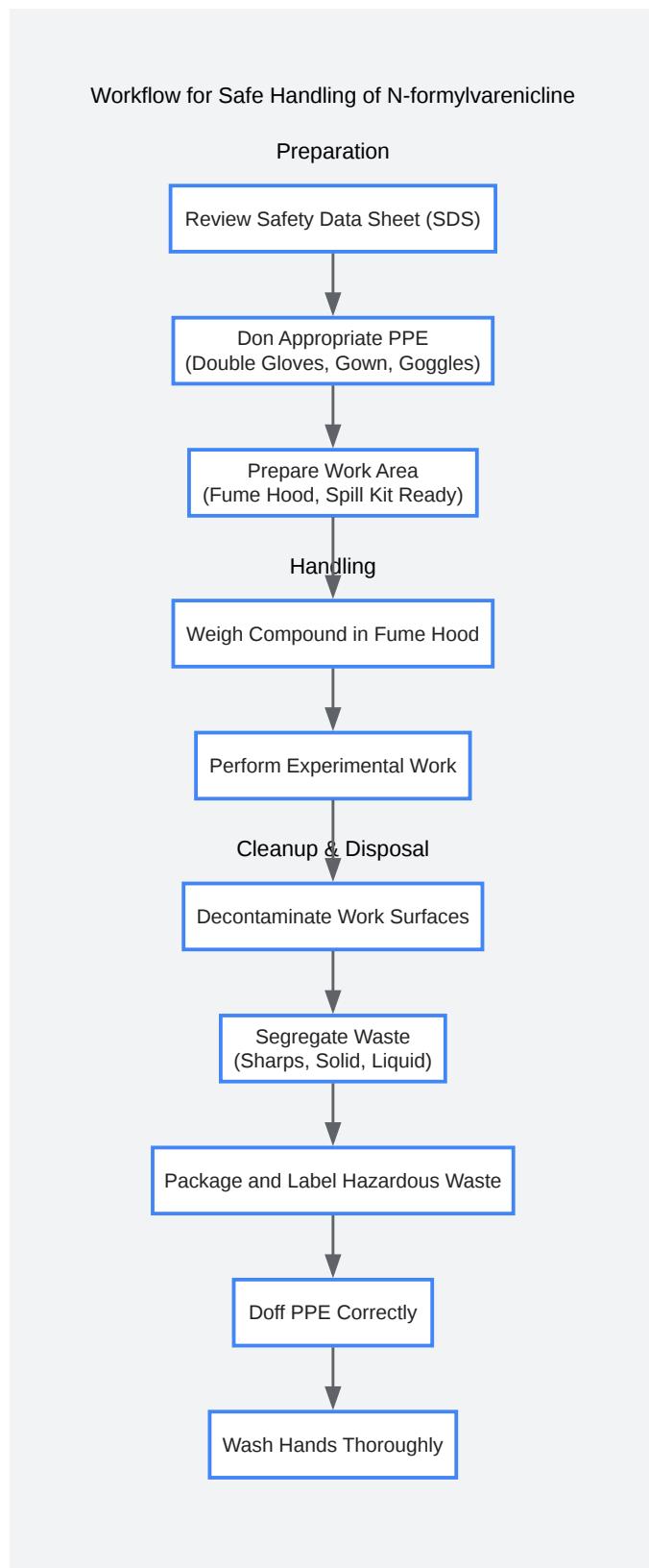
The use of appropriate PPE is the final and critical barrier against exposure.[\[6\]](#) A comprehensive PPE strategy is mandatory for all personnel handling **N-formylvarenicline**.

PPE Requirements

Protection Type	Specification	Rationale and Source
Hand Protection	Double-gloving with chemical-resistant, powder-free nitrile gloves. ^[7] The outer glove should be placed over the gown cuff. ^[8]	Prevents dermal absorption. Thicker gloves generally offer better protection. ^[6] Gloves must be inspected before use and changed every 30-60 minutes or immediately if contaminated. ^{[4][6]}
Eye/Face Protection	Tightly fitting safety goggles with side-shields (NIOSH or EN 166 compliant). ^{[3][4]} A face shield should be worn in addition to goggles when there is a splash risk. ^{[4][6]}	Protects against accidental splashes and airborne particles. ^[6]
Body Protection	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. ^[8] A complete suit protecting against chemicals and flame-retardant, antistatic clothing is also recommended. ^[4]	Provides a barrier against skin contact and contamination of personal clothing. ^[7]
Respiratory Protection	Work should be conducted in a laboratory fume hood or other local exhaust ventilation. ^{[3][4]} If dust formation is unavoidable or in case of a large spill, a NIOSH-approved N95 or higher respirator is required. ^{[6][7][9]}	Minimizes inhalation of the compound, which is a primary exposure route. ^{[4][6]}

Standard Operating Procedure for Handling

Adherence to a strict operational workflow is crucial for minimizing exposure risk. The following diagram outlines the standard procedure for handling **N-formylvarenicline**.



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*Safe handling workflow for **N-formylvarenicline**.*

Detailed Steps:**• Preparation:**

- Always review the Safety Data Sheet (SDS) before beginning work.[5]
- Don the required PPE as specified in the table above.
- Ensure a chemical spill kit is readily accessible.
- All handling of solid **N-formylarenicline** must be performed within a certified chemical fume hood to avoid the formation and inhalation of dust and aerosols.[4]

• Handling:

- Handle the compound with care, avoiding direct contact.[5]
- Use dedicated equipment (spatulas, glassware) and decontaminate it after use.
- Keep containers tightly closed when not in use and store in a dry, well-ventilated, and refrigerated place.[3][4]

• Cleanup and Disposal:

- After handling, decontaminate the work area.
- Carefully clean up any minor spills, avoiding dust generation.[3]
- All waste materials, including contaminated gloves, wipes, and empty containers, must be treated as hazardous waste.[4]
- Doff PPE in a manner that avoids cross-contamination and wash hands thoroughly with soap and water.[4][8]

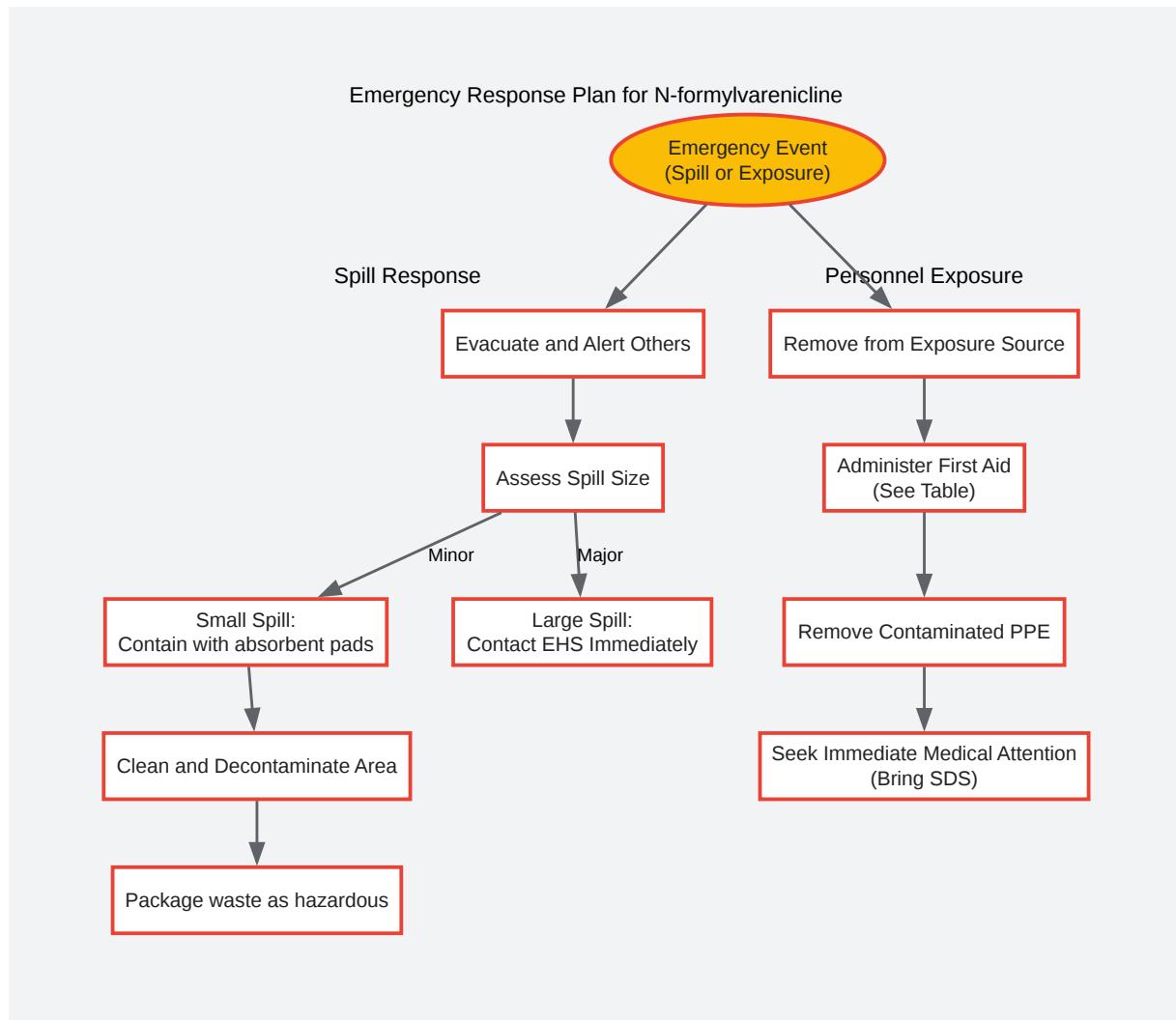
Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[3][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Consult a physician.[3][4]
Eye Contact	Rinse eyes thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3][4]

The following flowchart details the steps to be taken in an emergency.



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Emergency response flowchart for spills or exposure.

Disposal Plan

Proper disposal is essential to prevent environmental contamination, as varenicline is classified as hazardous to the aquatic environment.[10]

Operational Disposal Plan

- Segregation: Do not mix **N-formylvarenicline** waste with general laboratory trash.[10] Keep it separate from other chemical waste streams unless permitted by your institution's Environmental Health & Safety (EHS) office.[10]
- Containment:
 - Solid Waste: Contaminated items such as gloves, gowns, and absorbent pads should be collected in a dedicated, clearly labeled, leak-proof container or bag.[8]
 - Liquid Waste: Solutions containing **N-formylvarenicline** must be collected in a dedicated, sealed, and shatter-resistant hazardous waste container.[10]
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name "**N-formylvarenicline**" and associated hazard symbols.[10]
- Storage: Store sealed hazardous waste containers in a designated, secure, and well-ventilated secondary containment area away from incompatible materials.
- Final Disposal: The final disposal of **N-formylvarenicline** waste must be conducted through a licensed hazardous material disposal company.[3][4] Methods may include high-temperature incineration in a facility equipped with an afterburner and scrubber.[3][4] Do not discharge any waste containing this compound into drains or waterways.[3][10] All federal, state, and local regulations must be strictly followed.[3]

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References

- 1. N-Formyl Varenicline CAS#: 796865-82-2 [amp.chemicalbook.com]
- 2. N-methylation and N-formylation of a secondary amine drug (varenicline) in an osmotic tablet - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. cleanchemlab.com [cleanchemlab.com]
- 4. tlcstandards.com [tlcstandards.com]
- 5. Varenicline N-Formyl Impurity | CAS No: 796865-82-2 [aquigenbio.com]
- 6. pppmag.com [pppmag.com]
- 7. safetyculture.com [safetyculture.com]
- 8. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 9. gerpac.eu [gerpac.eu]
- 10. benchchem.com [benchchem.com]
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